High-Resolution NMR Profiling: 4-Bromo-1-Fluoro-2-Phenoxybenzene

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Compound of Interest

Compound Name:	*4-bromo-1-fluoro-2-phenoxybenzene*
CAS No.:	*112204-59-8*
Cat. No.:	*B8764430*

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Executive Summary & Strategic Context

4-bromo-1-fluoro-2-phenoxybenzene is a critical scaffold in the synthesis of type II kinase inhibitors and pyrethroid agrochemicals. Its structural integrity is defined by the specific 1,2,4-substitution pattern on the central benzene ring.

In synthetic workflows—particularly those involving Nucleophilic Aromatic Substitution (

) or decarboxylative bromination—regioisomeric impurities are common. The most persistent alternative is 1-bromo-2-fluoro-4-phenoxybenzene, where the bromine and fluorine positions are transposed relative to the phenoxy group.

The Analytical Challenge: Both isomers share identical molecular weight (267.09 g/mol) and similar polarity, often co-eluting in standard LC-MS. NMR spectroscopy is the only definitive method for differentiation, relying specifically on the magnitude of Carbon-Fluorine (

) and Proton-Fluorine (

) coupling constants.

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Structural Analysis & Coupling Logic

To interpret the spectra, we must map the scalar couplings (

) originating from the Fluorine atom (Spin 1/2, 100% abundance).

Target Structure: **4-bromo-1-fluoro-2-phenoxybenzene[1][2][3][4][5]**

- F at C1: The coupling source.
- OPh at C2: Ortho to F.
- Br at C4: Para to F.
- Key Diagnostic: The Carbon bearing Bromine (C4) is para to Fluorine.

Primary Alternative: 1-bromo-2-fluoro-4-phenoxybenzene[6]

- Br at C1: Ortho to F (at C2).
- Key Diagnostic: The Carbon bearing Bromine (C1) is ortho to Fluorine.

Mechanistic Insight: The magnitude of

decreases with distance:

- (Ipso): ~240–250 Hz
- (Ortho): ~18–25 Hz
- (Meta): ~6–10 Hz
- (Para): ~2–4 Hz

This physical constant allows us to distinguish the isomers by observing the splitting of the C-Br peak.

Comparative NMR Data Analysis

A.

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NMR: The Definitive Identification

The

spectrum provides the most robust differentiation due to the distinct

values at the brominated carbon.

Carbon Position	Target: 4-Br-1-F-2-OPh	Alternative: 1-Br-2-F-4-OPh	Differentiation Logic
C-F (Ipso)	d, ~152 ppm (Hz)	d, ~155 ppm (Hz)	Indistinguishable.
C-Br	d, ~116 ppm (Hz)	d, ~108 ppm (Hz)	CRITICAL. The target shows a very small doublet (or singlet) for C-Br. The alternative shows a large doublet (~22 Hz).
C-OPh (Ether)	d, ~145 ppm (Hz)	d, ~153 ppm (Hz)	Target C-OPh is ortho to F (larger splitting). Alternative is meta (smaller splitting).
C-H (Ortho to F)	C6: d, ~118 ppm (Hz)	C3: d, ~120 ppm (Hz)	Similar large doublets; difficult to distinguish.

B.

NMR: Pattern Recognition

The proton spectrum requires analysis of the aromatic splitting patterns (multiplicity).

Target Molecule (**4-bromo-1-fluoro-2-phenoxybenzene**):

- H3 (dd): Located between OPh and Br. Meta to F.
  - ppm.

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- Splitting:

  Hz (meta to H5),

  Hz (meta to F).

- H5 (ddd):Meta to F, Ortho to H6.
  - ppm.[7]
  - Splitting:

    Hz,

    Hz,

    Hz.

- H6 (dd):Ortho to F.
  - ppm.
  - Splitting:

    Hz (large),

    Hz.

Alternative (1-bromo-2-fluoro-4-phenoxybenzene):

- H3 (t/dd):Ortho to F.
  - Shows a large H-F coupling (

    Hz) and large ortho H-H coupling is absent (only meta protons nearby? No, H3 is isolated between F and OPh? No, see structure).
  - Correction: In 1-Br-2-F-4-OPh, H3 is between F and OPh. It has no ortho proton neighbors. It appears as a Doublet (

    Hz) with small meta coupling.

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- Differentiation: The Target H3 is a dd (meta coupling). The Alternative H3 is a large d (ortho F coupling).

Experimental Protocol: Validated Workflow

To ensure reproducibility and resolution of the fine fluorine couplings, follow this protocol.

1. Sample Preparation:

- Solvent:

  (Chloroform-d) is standard. For higher resolution of overlapping phenoxy peaks, use

  or Acetone-

  .

- Concentration: 15 mg in 0.6 mL solvent. High concentration is required to see the low-intensity satellites of the C-Br doublet in

  .

- Tube: 5mm high-precision NMR tube (Wilmad 528-PP or equivalent).

2. Acquisition Parameters (600 MHz equivalent):

- Parameters:
  - Spectral Width: 12 ppm (-1 to 11 ppm).
  - Acquisition Time: > 3.0 sec (ensure high digital resolution for J values).
  - Relaxation Delay: 1.0 sec.
- Parameters:
  - Decoupling: Proton-decoupled (

    -Waltz16). Do NOT use Fluorine decoupling initially; the coupling patterns are your diagnostic tool.

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- Scans: > 512 (Carbon is quaternary-rich; low sensitivity).
- Relaxation Delay: 2.0 sec (C-Br has long

).

3. Data Processing:

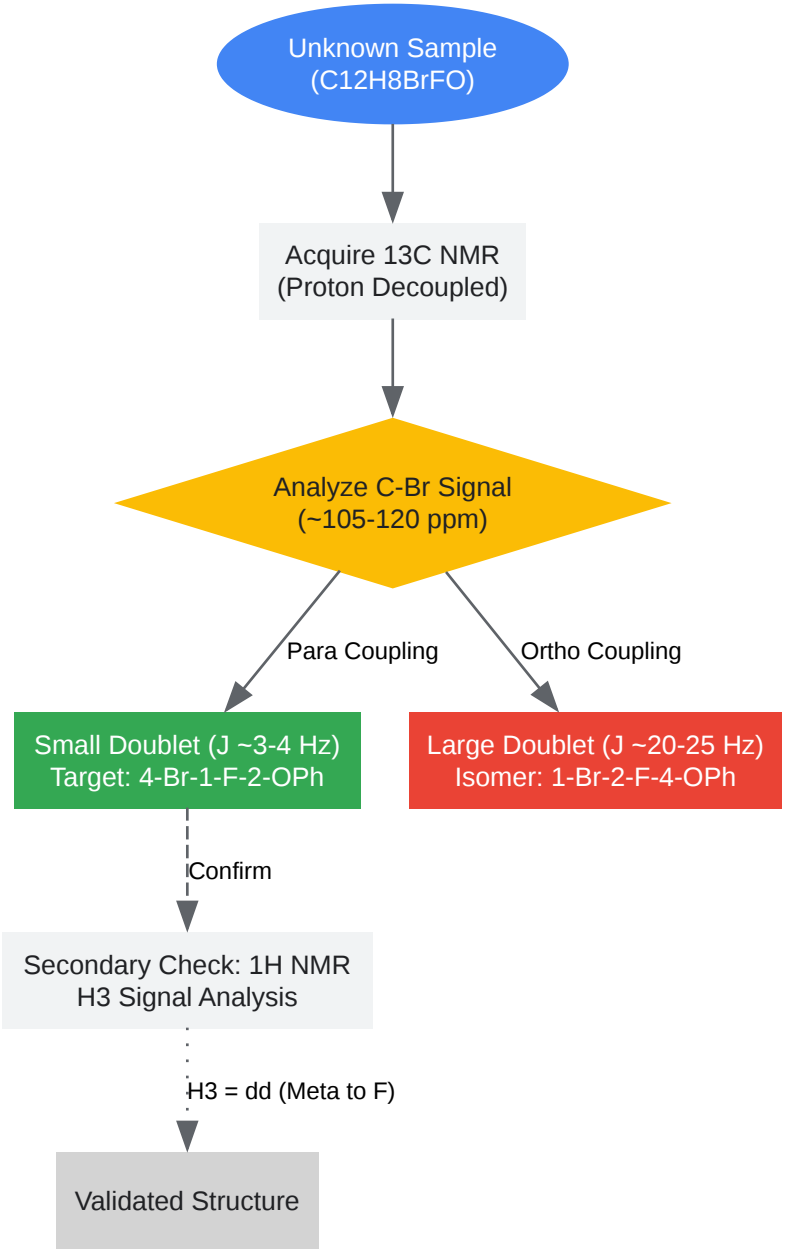
- Apodization: Exponential multiplication (LB = 0.3 Hz for

  , 1.0 Hz for

).
- Zero Filling: Fill to at least 64k points to resolve the 3 Hz para-coupling.

Visual Analysis & Decision Logic

Workflow Diagram: Isomer Verification

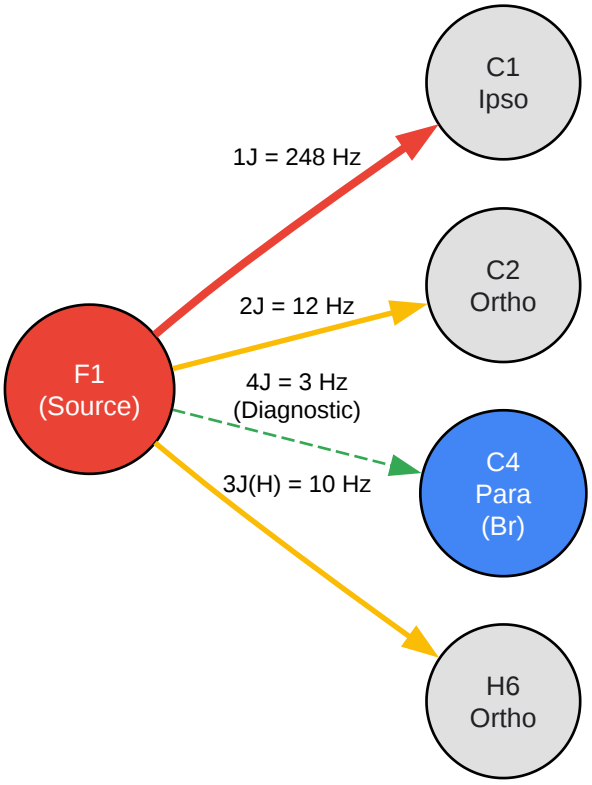


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Caption: Decision tree for distinguishing the target molecule from its regioisomer using C-F coupling constants.

Structural Connectivity & Coupling Tree

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Caption: Visualization of the Fluorine coupling network. The weak 4-bond coupling to C4 (Brominated carbon) is the key identifier.

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